

An In-depth Technical Guide to the Physical Properties of 2-Ethynylpyridine

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Compound of Interest

Compound Name: 2-Ethynylpyridine

Cat. No.: B158538

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the boiling point and density of **2-Ethynylpyridine** (CAS No. 1945-84-2), a key building block in pharmaceutical and materials science research. This document collates available data, outlines general experimental methodologies for the determination of these properties, and presents a logical visualization of the compound's characteristics.

Physical Properties of 2-Ethynylpyridine

The boiling point and density are critical physical constants for the safe handling, purification, and application of **2-Ethynylpyridine** in various synthetic protocols. The table below summarizes the reported values for these properties.

Property	Value	Conditions
Boiling Point	77-78 °C	at 14 mmHg
85 °C	at 12 mmHg[1][2][3][4][5]	
170.5 °C	at 760 mmHg	
Density	1.02 g/mL	Not Specified
1.021 g/mL	at 25 °C[1][2][3][4][5]	

Experimental Protocols

While the specific experimental details for the determination of the physical properties of **2-Ethynylpyridine** are not readily available in the cited literature, this section outlines established and widely accepted methodologies for measuring the boiling point and density of organic liquids.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, especially for small sample quantities, the following methods are commonly employed:

- **Thiele Tube Method:** This is a convenient method for determining the boiling point of a small amount of liquid. A small sample is heated in a tube along with an inverted capillary tube. The boiling point is the temperature at which a steady stream of bubbles emerges from the capillary, and upon cooling, the liquid is drawn back into the capillary.
- **Distillation Method:** For larger quantities, the boiling point can be determined during simple distillation. The temperature of the vapor that is in equilibrium with the boiling liquid is measured. The highest, stable temperature observed on the thermometer during the distillation process is recorded as the boiling point.^[6] It is crucial to record the atmospheric pressure at the time of the measurement as the boiling point is pressure-dependent.^[6]
- **Capillary Method:** A small amount of the liquid is introduced into a melting point capillary tube, which is then sealed. The sealed capillary is attached to a thermometer and heated in a melting point apparatus. The boiling point is the temperature at which the liquid level inside the capillary is the same as the level outside.

Determination of Density

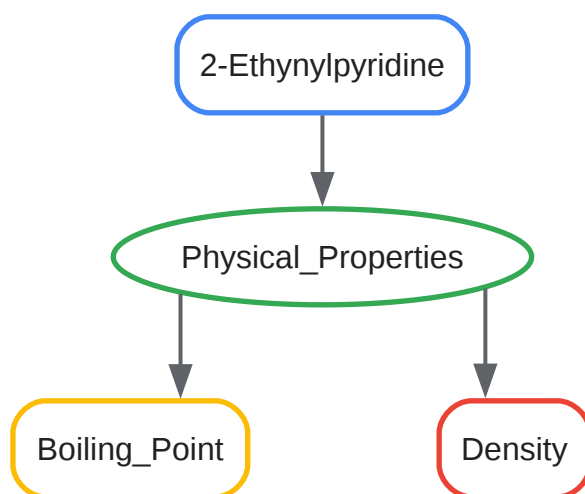
The density of a liquid is its mass per unit volume. A straightforward and common method for its determination involves the following steps:

- **Mass Measurement:** An empty, dry container of a known volume (e.g., a pycnometer or a graduated cylinder) is weighed using an analytical balance.

- Volume Measurement: The container is then filled with the liquid (**2-Ethynylpyridine**) to a precise volume mark.
- Final Mass Measurement: The container with the liquid is weighed again.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty container from the final mass. The density is then calculated by dividing the mass of the liquid by its volume. For accurate results, the temperature at which the measurement is performed should be recorded, as density is temperature-dependent.

Logical Relationship Diagram

The following diagram illustrates the relationship between **2-Ethynylpyridine** and its key physical properties discussed in this guide.



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Figure 1: Relationship between **2-Ethynylpyridine** and its physical properties.

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